

# Strategic Approach: A Two-Stage Retrosynthetic Analysis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

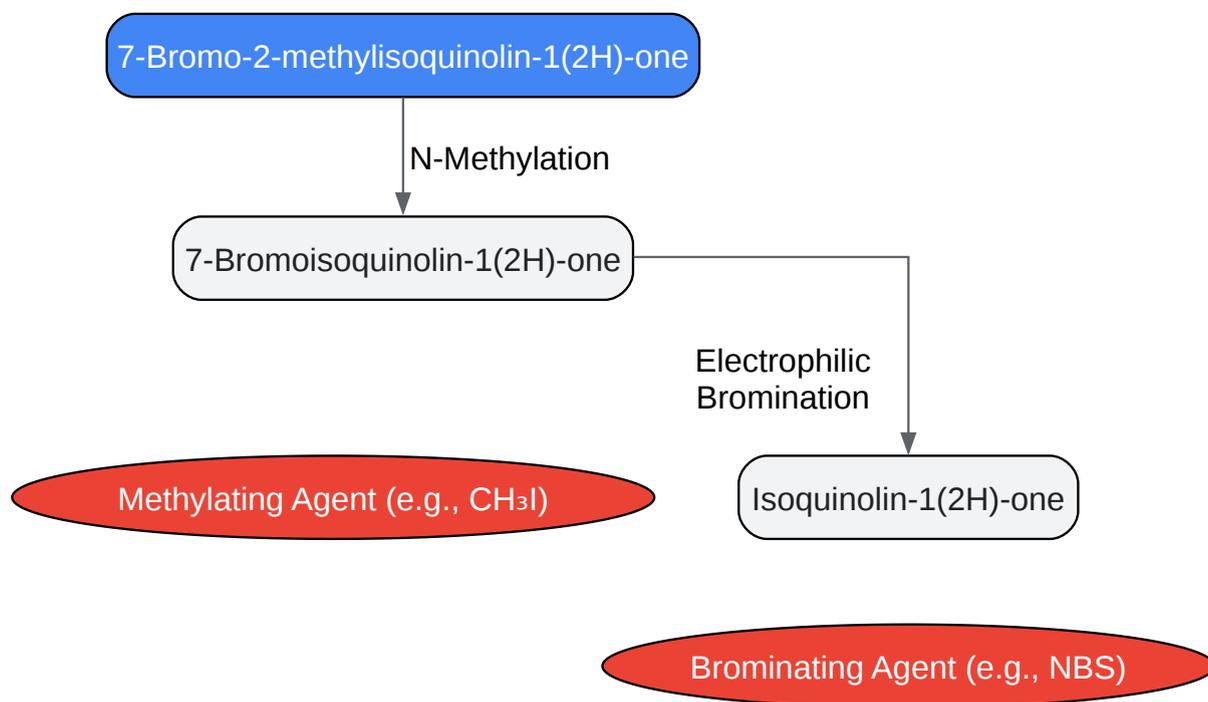
## Compound of Interest

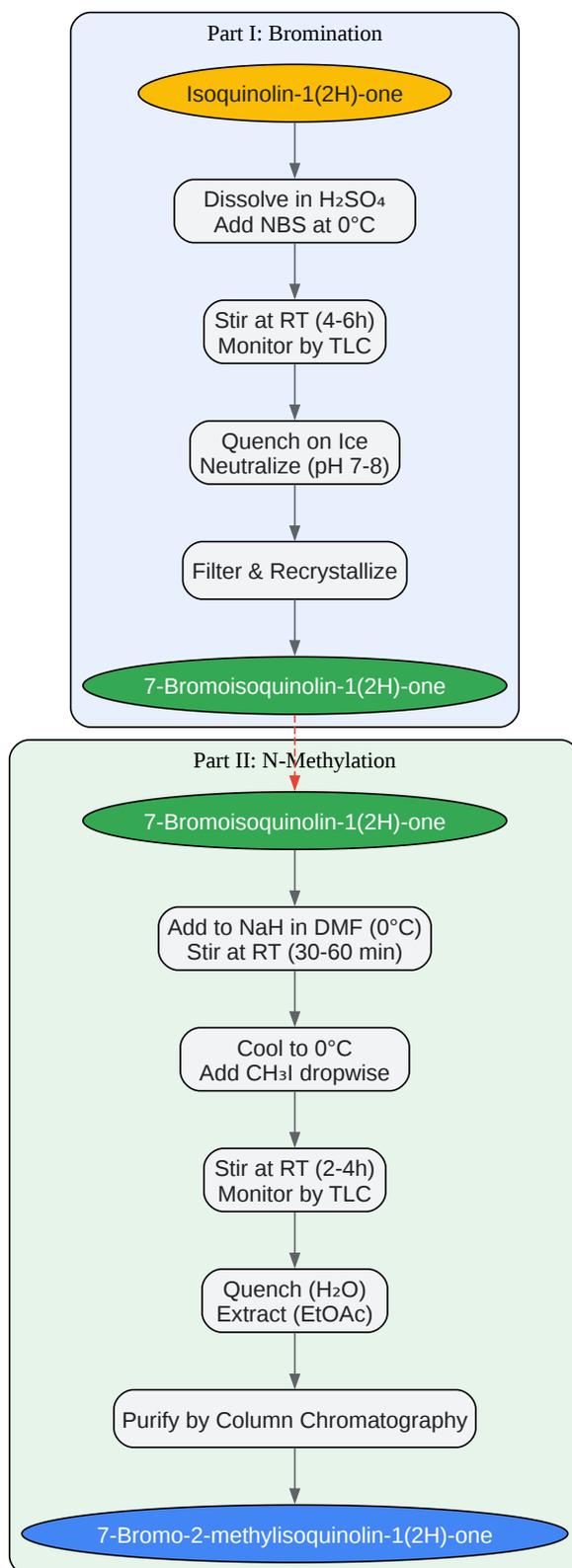
Compound Name: 7-Bromo-2-methylisoquinolin-1(2H)-one

Cat. No.: B087775

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The synthesis of **7-Bromo-2-methylisoquinolin-1(2H)-one** is most logically approached via a two-stage strategy. The primary disconnection simplifies the target molecule into a more accessible precursor, 7-Bromoisoquinolin-1(2H)-one, and a methylating agent. This precursor can then be conceptually derived from the parent isoquinolin-1(2H)-one through an electrophilic aromatic substitution (bromination) reaction. This approach is advantageous as it utilizes readily available starting materials and employs well-established, high-yielding transformations.





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- To cite this document: BenchChem. [Strategic Approach: A Two-Stage Retrosynthetic Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087775#synthesis-of-7-bromo-2-methylisoquinolin-1-2h-one]

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